

BRD4 Inhibitor-24: A Comprehensive Technical Overview of Physicochemical Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **BRD4 Inhibitor-24**, a potent antagonist of the Bromodomain and Extra-Terminal (BET) family of proteins. The information presented herein is intended to support researchers, scientists, and drug development professionals in their exploration of this compound for various therapeutic applications.

Core Physicochemical Characteristics

BRD4 Inhibitor-24, also identified as compound 3U in some literature, is a small molecule designed to selectively target the bromodomains of BRD4, a key epigenetic reader protein.[1] [2][3] Understanding its fundamental physicochemical properties is crucial for its application in both in vitro and in vivo studies.



Property	Value	Source
Molecular Weight	262.26 g/mol [1]	
Chemical Formula	C13H14N2O4	[1]
CAS Number	309951-18-6	[1][4]
Appearance	Solid	[1]
Color	White to off-white	[1]
SMILES	O=C(C1=CC=C(C(OC)=C1)O C)NC2=NOC(C)=C2	[1]

Solubility Profile

The solubility of a compound is a critical parameter for its biological activity and formulation development.



Solvent	Solubility	Notes	Source
DMSO	≥ 100 mg/mL (381.30 mM)	Hygroscopic DMSO can impact solubility; use of newly opened DMSO is recommended. "≥" indicates that the saturation point was not determined.	[1]
Corn oil	≥ 2.5 mg/mL (9.53 mM)	This formulation is suitable for in vivo studies. The solution is clear at this concentration, but saturation is unknown. Caution is advised for dosing periods exceeding half a month.	[1]

Experimental Protocols

Detailed experimental methodologies are essential for reproducing and building upon existing research.

Preparation of Stock Solutions

In Vitro Studies: To prepare a stock solution for in vitro assays, dissolve **BRD4 Inhibitor-24** in fresh, high-purity DMSO.[1] For example, to achieve a concentration of 100 mg/mL, add the appropriate mass of the solid compound to the calculated volume of DMSO. Gentle vortexing or sonication may be applied to ensure complete dissolution.

In Vivo Studies: For in vivo applications, a stock solution in DMSO can be further diluted in a suitable vehicle like corn oil.[1] A typical protocol involves preparing a concentrated stock solution in DMSO (e.g., 25.0 mg/mL) and then diluting it with corn oil to the desired final



concentration (e.g., to achieve a 2.5 mg/mL working solution, add 100 μ L of the 25.0 mg/mL DMSO stock to 900 μ L of corn oil and mix thoroughly).[1]

Storage and Stability

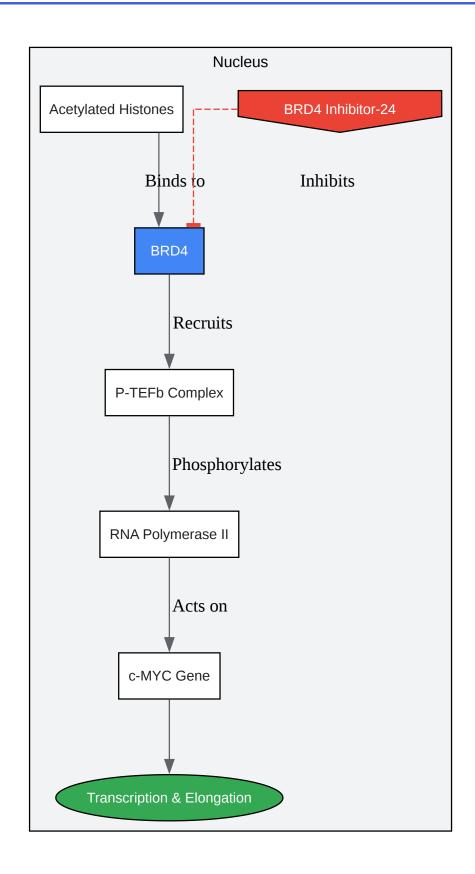
Proper storage is critical to maintain the integrity of the compound.

- Solid Form: Store at 4°C and protect from light.[1]
- In Solvent: For long-term storage, aliquoted stock solutions in DMSO should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1] It is crucial to protect the solutions from light.[1]

Visualizing Key Pathways and Workflows BRD4 Signaling Pathway

BRD4 plays a pivotal role in gene transcription by recognizing and binding to acetylated lysine residues on histone tails. This interaction recruits the positive transcription elongation factor b (P-TEFb) complex, which in turn phosphorylates RNA Polymerase II, leading to transcriptional elongation of target genes, including the proto-oncogene c-MYC. BRD4 inhibitors competitively bind to the bromodomains of BRD4, preventing its association with acetylated histones and thereby downregulating the expression of target genes.





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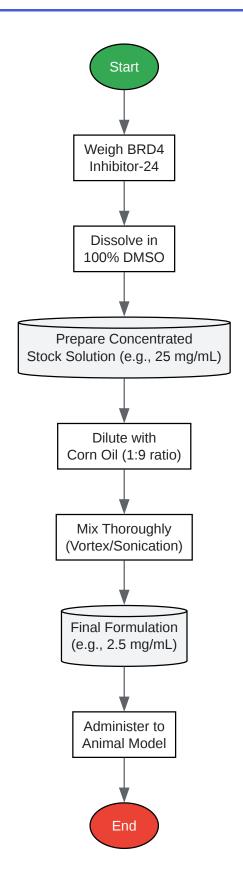
Caption: Simplified BRD4 signaling pathway and the mechanism of its inhibition.



Experimental Workflow: In Vivo Formulation Preparation

The preparation of a stable and homogenous formulation is critical for the successful execution of in vivo studies. The following diagram illustrates a standard workflow for preparing **BRD4 Inhibitor-24** for animal dosing.





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Caption: Workflow for the preparation of BRD4 Inhibitor-24 for in vivo experiments.



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